Methyl 1-hydroxycyclohexanecarboxylate proper disposal procedures

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Methyl 1-hydroxycyclohexanecarboxylate*
CAS No.:	*6149-50-4*
Cat. No.:	*B3054664*

Get Quote

Topic: **Methyl 1-hydroxycyclohexanecarboxylate** Proper Disposal Procedures

Executive Summary: Operational Safety & Compliance

Methyl 1-hydroxycyclohexanecarboxylate (CAS 6149-50-4) is a functionalized organic ester used primarily as a synthesis intermediate in pharmaceutical development. Unlike simple solvents, its dual functionality (hydroxyl and ester groups) requires specific attention to chemical compatibility during waste segregation.

Core Directive: This compound must be managed as a Combustible, Non-Halogenated Organic Waste. Disposal protocols must prioritize preventing hydrolysis (which releases cyclohexanecarboxylic acid derivatives) and avoiding contact with strong oxidizers.

Hazard Identification & Risk Assessment

© 2026 BenchChem. All rights reserved.

Before initiating disposal, the waste generator must validate the hazards associated with CAS 6149-50-4. This assessment dictates the packaging and labeling requirements.

GHS Classification Summary

Hazard Class	Category	Hazard Statement	Signal Word
Flammable Liquid	4	H227: Combustible liquid	Warning
Skin Irritation	2	H315: Causes skin irritation	Warning
Eye Irritation	2A	H319: Causes serious eye irritation	Warning
STOT - SE	3	H335: May cause respiratory irritation	Warning

Critical Safety Insight: While classified as "Combustible" (H227) rather than "Highly Flammable" (H225), this compound often has a flash point near 60°C - 93°C. It does not pose the immediate vapor explosion risk of diethyl ether, but it will burn if heated or exposed to an ignition source. Treat all waste containers as potential fire sources.

Pre-Disposal Handling & Segregation

Proper segregation is the single most effective way to prevent laboratory accidents. You must isolate **Methyl 1-hydroxycyclohexanecarboxylate** from incompatible waste streams.

Segregation Logic

- DO NOT MIX WITH:
  - Strong Oxidizers (e.g., Nitric acid, Peroxides, Permanganates)

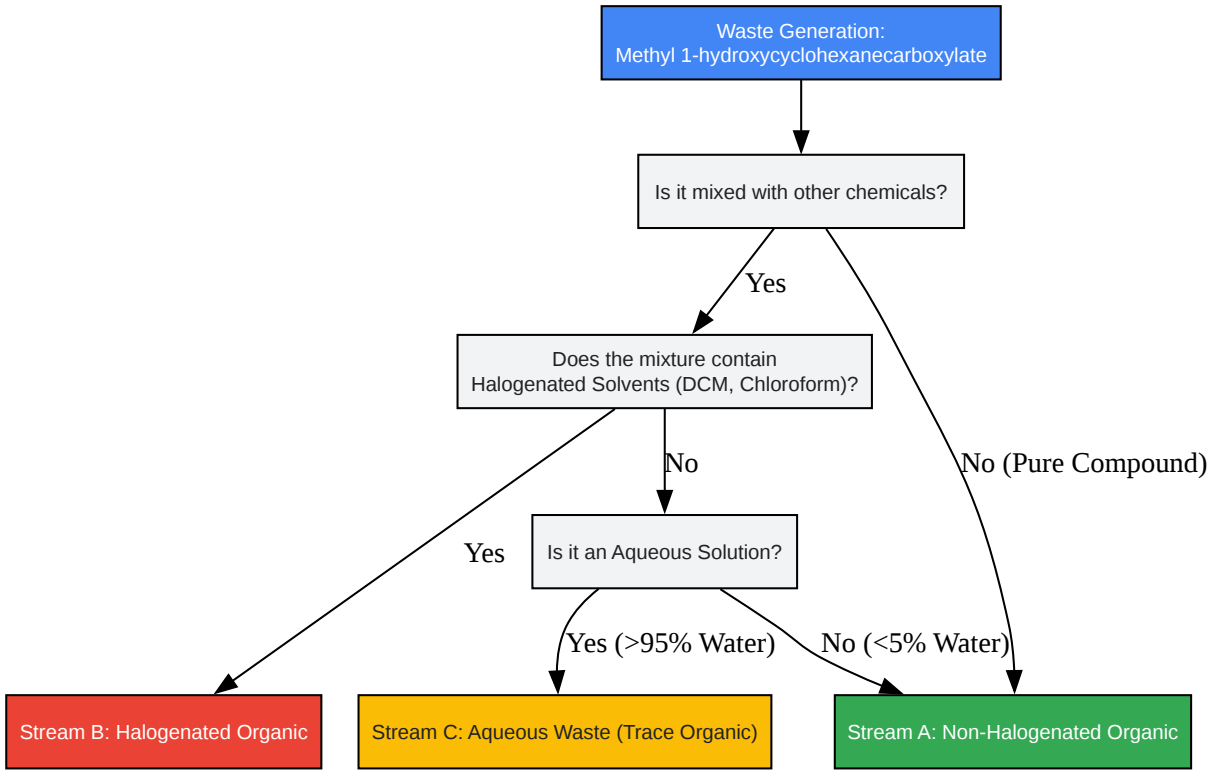
    Risk of exothermic reaction/fire.
  - Strong Bases (e.g., Sodium Hydroxide, Potassium tert-butoxide)

    Risk of rapid hydrolysis and heat generation.

© 2026 BenchChem. All rights reserved.

- ACCEPTABLE MIXTURES:
  - Non-halogenated organic solvents (Methanol, Ethanol, Acetone, Ethyl Acetate).
  - Compatible organic synthesis byproducts (unless highly reactive).

Visual Workflow: Waste Segregation Decision Tree



Click to download full resolution via product page

Figure 1: Decision logic for assigning the correct waste stream. Prioritize Stream A (Non-Halogenated) for pure material to facilitate high-BTU incineration.

Disposal Procedures

Scenario A: Small-Scale Laboratory Waste (< 500 mL)

© 2026 BenchChem. All rights reserved.

- Container: High-density polyethylene (HDPE) or Glass (Amber preferred).
- Labeling: Must include the full chemical name (no abbreviations/formulas) and the hazard checkbox "Flammable/Combustible."
- Protocol:
  - Allow the reaction mixture to cool to room temperature.
  - Verify pH is neutral (pH 6-8). If acidic/basic due to reagents, neutralize carefully.
  - Pour into the Non-Halogenated Organic Solvent carboy.
  - Record the volume added on the waste log sheet immediately.

Scenario B: Bulk Disposal / Expired Reagents (> 1 L)

- Container: Original shipping container (if intact) or UN-rated 5-gallon steel/poly drum.
- Protocol:
  - Do not bulk (pour together) with general solvent waste if the purity is high (>95%). High-purity streams are often easier for disposal facilities to profile.
  - Seal the cap tightly with Parafilm or electrical tape to prevent vapor release.
  - Attach a hazardous waste tag with the start date of accumulation.

Scenario C: Spill Cleanup (Emergency Procedure)

If a spill occurs outside a fume hood:

- Evacuate the immediate area if vapors are strong.
- Eliminate Ignition Sources: Turn off hot plates and stirrers.
- Absorb: Use vermiculite, sand, or a commercial organic spill kit. Do not use paper towels for large spills (>100mL) as this increases surface area for evaporation/flammability.

© 2026 BenchChem. All rights reserved.

- Collect: Scoop absorbed material into a wide-mouth jar or heavy-duty polyethylene bag.
- Label: "Debris from Spill of **Methyl 1-hydroxycyclohexanecarboxylate**."

Regulatory Compliance & Codes

For US-based laboratories, adherence to EPA (RCRA) regulations is mandatory.

Regulatory Body	Classification	Code / Note
EPA (RCRA)	Characteristic Waste	D001 (Ignitable) if Flash Point < 60°C.If FP > 60°C, it may not be D001 but is still regulated as "Chemical Waste" by local EHS.
DOT (Transport)	Combustible Liquid	NA1993 (Combustible liquid, n.o.s.) is commonly used for domestic ground transport of high-flashpoint organics.
European Waste	Organic Solvent	EWC 07 05 04* (Other organic solvents, washing liquids and mother liquors).

Expert Note on RCRA: Even if the flash point is technically above 140°F (60°C), most institutions manage this as D001 to simplify waste streams and ensure incineration, which is the environmentally preferred destruction method.

Technical Data for Disposal Profiling

When filling out a waste profile for a third-party contractor (e.g., Veolia, Clean Harbors), use the following data:

© 2026 BenchChem. All rights reserved.

Property	Value	Relevance to Disposal
Physical State	Liquid	Requires liquid-rated drums/carboys.
Solubility	Immiscible in water	Will form a separate layer in aqueous waste; avoid pouring down drains.
Flash Point	> 60°C (Est.)	Classifies as Combustible (Class IIIA).
Halogens	None	Lowers disposal cost (Non-Halogenated stream).
Reactivity	Stable	No special stabilization required.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 241949, **Methyl 1-hydroxycyclohexanecarboxylate**. Retrieved February 17, 2026 from [Link]
- European Chemicals Agency (ECHA).C&L Inventory: **Methyl 1-hydroxycyclohexanecarboxylate**.[1] Retrieved February 17, 2026 from [Link]
- US Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved February 17, 2026 from [Link]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved February 17, 2026 from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl 1-hydroxycyclohexanecarboxylate | C8H14O3 | CID 241949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl 1-hydroxycyclohexanecarboxylate proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054664/docs#methyl-1-hydroxycyclohexanecarboxylate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.